

Application Notes & Protocols: A Guide to the Total Synthesis of Aspinolide B

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Compound of Interest

Compound Name: *Aspinolide B*

CAS No.: 188605-15-4

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Introduction: The Significance of Aspinolide B

Aspinolide B is a naturally occurring 10-membered lactone, or decanolide, first isolated from the fungus *Aspergillus ochraceus*.^{[1][2][3]} As a member of the pentaketide family, it represents a class of natural products that have garnered significant attention from the scientific community. Fungi, particularly from the genus *Aspergillus*, are a rich source of structurally diverse and biologically active secondary metabolites.^{[4][5]} **Aspinolide B** and its analogues have demonstrated potential antifungal activity and may play a role in plant defense mechanisms, making them intriguing targets for both academic research and potential therapeutic development.^[6]

The synthesis of medium-sized lactone rings, such as the 10-membered ring of **Aspinolide B**, presents a considerable challenge in organic synthesis. This is due to unfavorable entropic factors and destabilizing transannular interactions that must be overcome during the macrocyclization step.^[1] The development of efficient and stereoselective total syntheses is therefore crucial for confirming the structure of the natural product, enabling the synthesis of

analogues for structure-activity relationship (SAR) studies, and providing a scalable route for further biological evaluation.

This document provides a detailed overview of the key methodologies developed for the total synthesis of **Aspinolide B**, with a focus on the retrosynthetic logic, key transformations, and detailed experimental protocols.

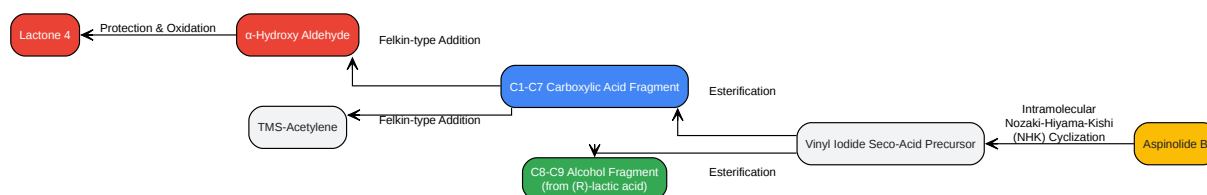
Retrosynthetic Analysis and Strategic Considerations

A retrosynthetic analysis is a problem-solving technique in which a target molecule is deconstructed into simpler, commercially available starting materials.^{[7][8][9]} This process allows for the logical planning of a synthetic route.

Strategy 1: The First Asymmetric Total Synthesis (Pilli, et al.)

The first total synthesis of **Aspinolide B**, accomplished by Pilli and coworkers, provided a foundational approach to this molecule and confirmed its absolute stereochemistry.^{[1][2][3][10]} The key features of their strategy include a convergent assembly of two main fragments and a late-stage intramolecular Nozaki-Hiyama-Kishi (NHK) reaction to construct the challenging 10-membered ring.

The retrosynthetic analysis for this approach is outlined below:



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Caption: Retrosynthetic analysis of **Aspinolide B** via the Pilli synthesis.

This strategy hinges on three critical transformations:

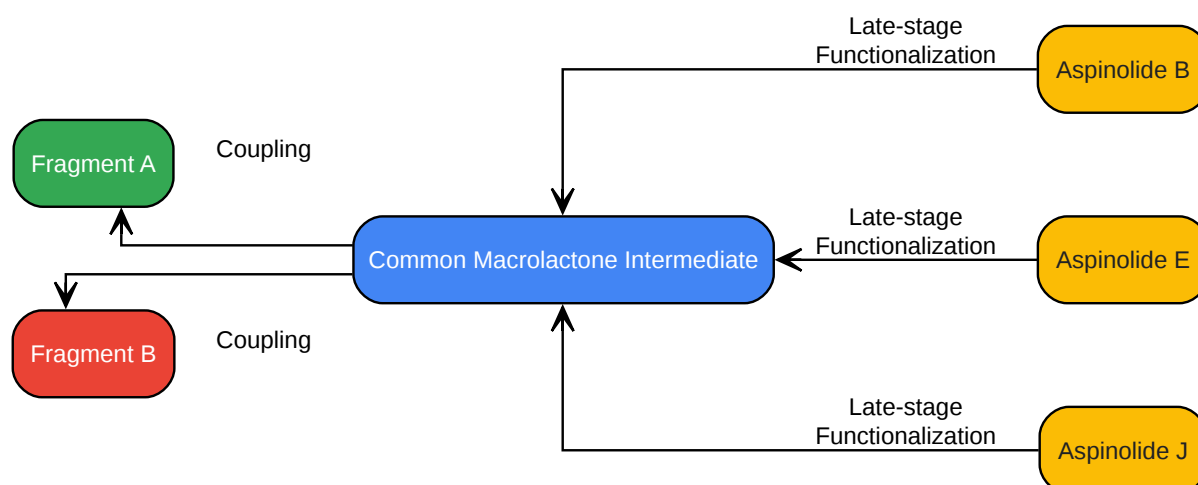
- Stereoselective Felkin-type Addition: The synthesis of the C1-C7 carboxylic acid fragment relies on the addition of trimethylsilylacetylene (TMS-acetylene) to an α -hydroxy aldehyde. This reaction proceeds under non-chelation control to establish the desired anti-diol stereochemistry.
- Esterification: The C1-C7 carboxylic acid fragment is coupled with an alcohol fragment derived from (R)-lactic acid to form the linear precursor for macrocyclization.
- Intramolecular Nozaki-Hiyama-Kishi (NHK) Reaction: The formation of the 10-membered lactone ring is achieved through an intramolecular C-C bond formation between a vinyl iodide and an aldehyde. This is a powerful method for the synthesis of medium-sized rings.

[1][10]

Strategy 2: A Divergent Approach (Chang, et al.)

More recent synthetic efforts have focused on developing divergent routes that can provide access to multiple aspinolide analogues from a common intermediate. A notable example is the work of Chang and coworkers, which allows for the synthesis of **Aspinolide B**, **E**, and **J**.^[11]

A simplified retrosynthetic diagram for a divergent approach is shown below:



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Caption: Conceptual divergent synthesis of aspinolides.

The core idea of a divergent synthesis is to introduce key structural variations late in the synthetic sequence, thereby maximizing efficiency.

Key Experimental Protocols

The following protocols are based on the first total synthesis of **Aspinolide B** by Pilli and coworkers and represent key transformations in the construction of this natural product.^{[1][10]}

Protocol 1: Synthesis of the C1-C7 Carboxylic Acid Fragment via Felkin-type Addition

This protocol describes the stereoselective addition of TMS-acetylene to an α -hydroxy aldehyde to form the key anti-diol intermediate.

Workflow Diagram:



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Caption: Workflow for the Felkin-type addition reaction.

Step-by-Step Methodology:

- Preparation of the Lithium Acetylide:
 - To a solution of trimethylsilylacetylene (TMS-acetylene) in anhydrous tetrahydrofuran (THF) at -78 °C under an inert atmosphere (e.g., argon or nitrogen), add n-butyllithium (n-BuLi) dropwise.
 - Stir the resulting solution at -78 °C for 30 minutes to ensure complete formation of the lithium acetylide.

- Addition to the Aldehyde:
 - In a separate flask, dissolve the α -hydroxy aldehyde precursor in anhydrous THF.
 - Add this solution dropwise to the pre-formed lithium acetylide solution at $-78\text{ }^{\circ}\text{C}$.
 - Stir the reaction mixture at this temperature for 1-2 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Reaction Quench and Workup:
 - Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride (NH_4Cl).
 - Allow the mixture to warm to room temperature.
 - Extract the aqueous layer with an organic solvent such as ethyl acetate or diethyl ether.
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- Purification:
 - Purify the crude product by flash column chromatography on silica gel to afford the desired anti-diol.

Causality Behind Experimental Choices:

- Low Temperature ($-78\text{ }^{\circ}\text{C}$): This temperature is crucial for maintaining the stability of the organolithium reagents and for achieving high stereoselectivity in the addition reaction.
- Anhydrous Conditions: Organolithium reagents are highly reactive towards water. The use of anhydrous solvents and an inert atmosphere is essential to prevent quenching of the reagents and to ensure high yields.
- Felkin-Anh Model: The stereochemical outcome of the reaction is predicted by the Felkin-Anh model for nucleophilic addition to chiral carbonyls. Under non-chelating conditions, the nucleophile attacks from the less hindered face, leading to the anti product.

Protocol 2: Intramolecular Nozaki-Hiyama-Kishi (NHK) Macrocyclization

This protocol details the key C-C bond-forming reaction to construct the 10-membered lactone ring of **Aspinolide B**.

Workflow Diagram:



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Caption: Workflow for the Nozaki-Hiyama-Kishi macrocyclization.

Step-by-Step Methodology:

- Preparation of the Catalytic System:
 - To a flame-dried flask under an inert atmosphere, add chromium(II) chloride (CrCl_2) and a catalytic amount of nickel(II) chloride (NiCl_2).
 - Add anhydrous and degassed N,N-dimethylformamide (DMF) or THF as the solvent.
 - Stir the suspension vigorously at room temperature.
- Addition of the Precursor:
 - Dissolve the linear vinyl iodide-aldehyde precursor in anhydrous, degassed DMF or THF.
 - Using a syringe pump, add the solution of the precursor to the chromium/nickel suspension over an extended period (e.g., 4-8 hours). This slow addition is crucial to maintain high dilution conditions, which favor intramolecular cyclization over intermolecular polymerization.
- Reaction and Monitoring:

- After the addition is complete, stir the reaction mixture at room temperature until the starting material is consumed, as monitored by TLC.
- Workup and Purification:
 - Quench the reaction by adding water.
 - Extract the mixture with an organic solvent (e.g., ethyl acetate).
 - Wash the combined organic layers with water and brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo.
 - Purify the crude product by flash column chromatography to yield **Aspinolide B**.

Causality Behind Experimental Choices:

- $\text{CrCl}_2/\text{NiCl}_2$ System: CrCl_2 is the stoichiometric reductant that forms the organochromium species from the vinyl iodide. NiCl_2 acts as a catalyst to facilitate the oxidative addition of chromium to the vinyl iodide.
- High Dilution: The slow addition of the precursor via a syringe pump maintains a very low concentration of the starting material in the reaction flask. This significantly favors the desired intramolecular reaction, which is a first-order process, over intermolecular side reactions, which are second-order processes.
- Anhydrous and Degassed Solvents: The organochromium intermediates are sensitive to oxygen and protic solvents. Therefore, the use of degassed and anhydrous solvents is critical for the success of the reaction.

Quantitative Data Summary

The following table summarizes the key outcomes of the first total synthesis of **Aspinolide B** by Pilli and coworkers.^[10]

Synthetic Step	Key Reagents and Conditions	Yield (%)	Stereoselectivity
Felkin-type Addition	TMS-acetylene, n-BuLi, THF, -78 °C	Good	High (anti selectivity)
Esterification	DCC, DMAP, CH ₂ Cl ₂	Not specified	N/A
NHK Cyclization	CrCl ₂ , NiCl ₂ , DMF	Low to moderate	Low facial selectivity
Overall	19 steps from lactone 4	2.4%	Asymmetric

Conclusion and Future Perspectives

The total synthesis of **Aspinolide B** has been successfully achieved through various creative and effective strategies. The foundational work by Pilli and coworkers established a viable route and confirmed the absolute stereochemistry of the natural product, with the intramolecular Nozaki-Hiyama-Kishi reaction being a key step in their approach.^{[1][2][3][10]} Subsequent efforts, such as the divergent synthesis by Chang et al., have expanded the synthetic toolbox, allowing for the efficient production of **Aspinolide B** and its analogues for further biological investigation.^[11]

Future research in this area will likely focus on improving the efficiency and stereoselectivity of the key transformations, particularly the macrocyclization step. The development of novel catalytic methods for the construction of the 10-membered lactone ring could significantly shorten the synthetic sequence and improve overall yields. Furthermore, the availability of robust synthetic routes will facilitate the exploration of the therapeutic potential of the aspinolide family of natural products.

References

- Pilli, R. A., Victor, M. M., & de Meijere, A. (2000). First Total Synthesis of **Aspinolide B**, a New Pentaketide Produced by *Aspergillus ochraceus*. *The Journal of Organic Chemistry*, 65(19), 5910–5916. [\[Link\]](#)
- ACS Publications. (n.d.). First Total Synthesis of **Aspinolide B**, a New Pentaketide Produced by *Aspergillus ochraceus*. *The Journal of Organic Chemistry*. Retrieved from [\[Link\]](#)

- PubMed. (2000). First total synthesis of **aspinolide B**, a new pentaketide produced by *Aspergillus ochraceus*. Journal of Organic Chemistry. [[Link](#)]
- Pilli, R. A., Victor, M. M., & de Meijere, A. (2000). First Total Synthesis of **Aspinolide B**, a New Pentaketide Produced by *Aspergillus ochraceus*. The Journal of Organic Chemistry. Retrieved from [[Link](#)]
- Malmierca, M. G., et al. (2014). Novel aspinolide production by *Trichoderma arundinaceum* with a potential role in *Botrytis cinerea* antagonistic activity and plant defence priming. PubMed. [[Link](#)]
- Chang, C., et al. (2019). Divergent total synthesis of aspinolides B, E and J. Tetrahedron. [[Link](#)]
- Wikipedia. (n.d.). Retrosynthetic analysis. Retrieved from [[Link](#)]
- University of Bristol. (n.d.). Retrosynthetic analysis. Retrieved from [[Link](#)]
- Basics of Retrosynthetic Analysis. (n.d.). Retrieved from [[Link](#)]
- Kała, K. (2025). Advances in Fungal Natural Products: Insights into Bioactivity and Therapeutic Potential. *Pharmaceuticals*, 18(9), 1313. [[Link](#)]
- El-Demerdash, A., et al. (2021). Recent updates on the bioactive compounds of the marine-derived genus *Aspergillus*. *RSC Advances*. [[Link](#)]

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]

- 3. First total synthesis of aspinolide B, a new pentaketide produced by *Aspergillus ochraceus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Recent updates on the bioactive compounds of the marine-derived genus *Aspergillus* - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Novel aspinolide production by *Trichoderma arundinaceum* with a potential role in *Botrytis cinerea* antagonistic activity and plant defence priming - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Retrosynthetic analysis - Wikipedia [en.wikipedia.org]
- 8. ucanapplym.s3.ap-south-1.amazonaws.com [ucanapplym.s3.ap-south-1.amazonaws.com]
- 9. icj-e.org [icj-e.org]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Divergent total synthesis of aspinolides B, E and J | Semantic Scholar [semanticscholar.org]
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